

Sphondin selectivity among furanocoumarin derivatives

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sphondin

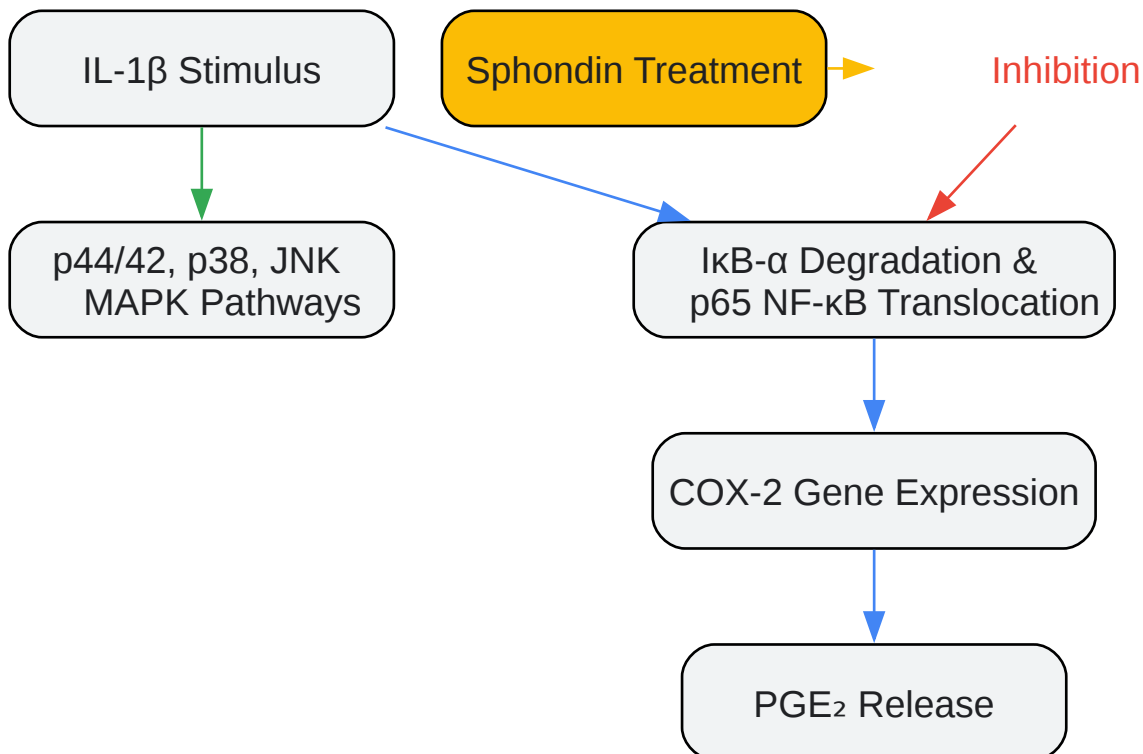
CAS No.: 483-66-9

Cat. No.: S585837

Get Quote

Sphondin's Anti-Inflammatory Mechanism

Sphondin's selectivity is clearly demonstrated in its unique anti-inflammatory mechanism. The following diagram illustrates its specific action on the NF- κ B pathway.



Click to download full resolution via product page

As the diagram shows, research on human pulmonary epithelial cells (A549) confirms that **sphondin** exerts its effect by **suppressing the NF- κ B pathway** without affecting the parallel MAPK pathways (p44/42, p38, JNK) that are also activated by IL-1 β [1]. This pathway selectivity is a key differentiator from other anti-inflammatory compounds.

Selectivity in Cancer Target Binding

In the context of anticancer research, molecular docking studies help predict how a compound like **sphondin** might interact with specific protein targets. The table below compares the calculated binding affinities of **sphondin** with other top furanocoumarins for key breast cancer targets [2].

Binding Affinity (kcal/mol) of Furanocoumarins to Breast Cancer Targets [2]

Furanocoumarin	ER α (3ERT)	PR (4OAR)	EGFR (2J6M)	mTOR (4DRH)
Xanthotoxol	-13.56	-18.10	-14.09	-11.93
Bergapten	-13.07	Data not provided	Data not provided	Data not provided
Angelicin	-12.01	Data not provided	Data not provided	Data not provided
Psoralen	-11.93	Data not provided	Data not provided	Data not provided
Isoimperatorin	Data not provided	Data not provided	Data not provided	Data not provided
Sphondin	Data not in top 5	Data not in top 5	Data not in top 5	Data not in top 5

*Note: A more negative docking score indicates a stronger predicted binding affinity. The specific scores for **sphondin** were not listed among the top performers in the study.*

While the exact docking scores for **sphondin** were not listed among the top compounds, its exclusion from the top ranks for ER α , PR, EGFR, and mTOR indicates it has a **weaker or more selective binding profile**

for these particular oncology targets compared to furanocoumarins like Xanthotoxol and Bergapten [2]. This doesn't rule out activity against other targets but highlights its selectivity.

Overall Selectivity and Therapeutic Profile

Based on the available data, **sphondin**'s selectivity profile can be summarized as follows:

- **Mechanistic Selectivity:** Its clear ability to target the NF- κ B pathway for anti-inflammatory effects without affecting the MAPK pathways is a well-documented example of its selectivity [1].
- **Target Binding Selectivity:** In comparative docking studies against common breast cancer targets, **sphondin** does not rank as a high-affinity binder, suggesting it may have a more specialized or narrow target spectrum compared to other furanocoumarins like Xanthotoxol and Bergapten [2].
- **Therapeutic Implication:** This selective profile makes **sphondin** a particularly interesting candidate for diseases where NF- κ B-driven inflammation is a key component, such as certain airway inflammations [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Effects of sphondin , isolated from Heracleum laciniatum, on... [pubmed.ncbi.nlm.nih.gov]
2. Structure Based Multitargeted Molecular Docking Analysis ... [nature.com]

To cite this document: Smolecule. [Sphondin selectivity among furanocoumarin derivatives].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b585837#sphondin-selectivity-among-furanocoumarin-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com